

comparative solubility erythromycin thiocyanate solvents

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Compound Focus: Erythromycin Thiocyanate

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Solubility Data of Erythromycin Thiocyanate Dihydrate

The following tables summarize the experimental solubility of **erythromycin thiocyanate** dihydrate in various pure and binary solvent systems. Solubility is expressed as the mole fraction (x_1) $\times 10^3$ [1].

Solubility in Pure Solvents

Erythromycin thiocyanate dihydrate shows the highest solubility in alcohols and the lowest in water and ester solvents [2] [1].

Temperature (K)	Methanol	n-Propanol	Methyl Acetate	Ethyl Acetate	Propyl Acetate	Water
278.15	10.51	3.792	0.094	Information Missing	Information Missing	Information Missing
283.15	11.19	3.934	0.118	Information Missing	Information Missing	Information Missing
288.15	11.90	4.058	0.149	Information Missing	Information Missing	Information Missing

Temperature (K)	Methanol	n-Propanol	Methyl Acetate	Ethyl Acetate	Propyl Acetate	Water
293.15	12.72	4.317	0.187	Information Missing	Information Missing	Information Missing
298.15	14.33	4.843	0.237	Information Missing	Information Missing	Information Missing
303.15	15.87	5.582	0.288	Information Missing	Information Missing	Information Missing
308.15	17.29	6.390	0.355	Information Missing	Information Missing	Information Missing
313.15	18.83	7.287	0.424	Information Missing	Information Missing	Information Missing
318.15	20.37	8.369	0.509	Information Missing	Information Missing	Information Missing

A comprehensive study established the solubility order across eight solvents as: **Methanol** > **Ethanol** > **n-Propanol** > **Isopropanol** > **Propyl Acetate** > **Ethyl Acetate** > **Methyl Acetate** > **Water** [2].

Solubility in Binary Solvent Systems

In water-methanol and water-n-propanol mixtures, solubility decreases significantly as the water content increases [2] [1].

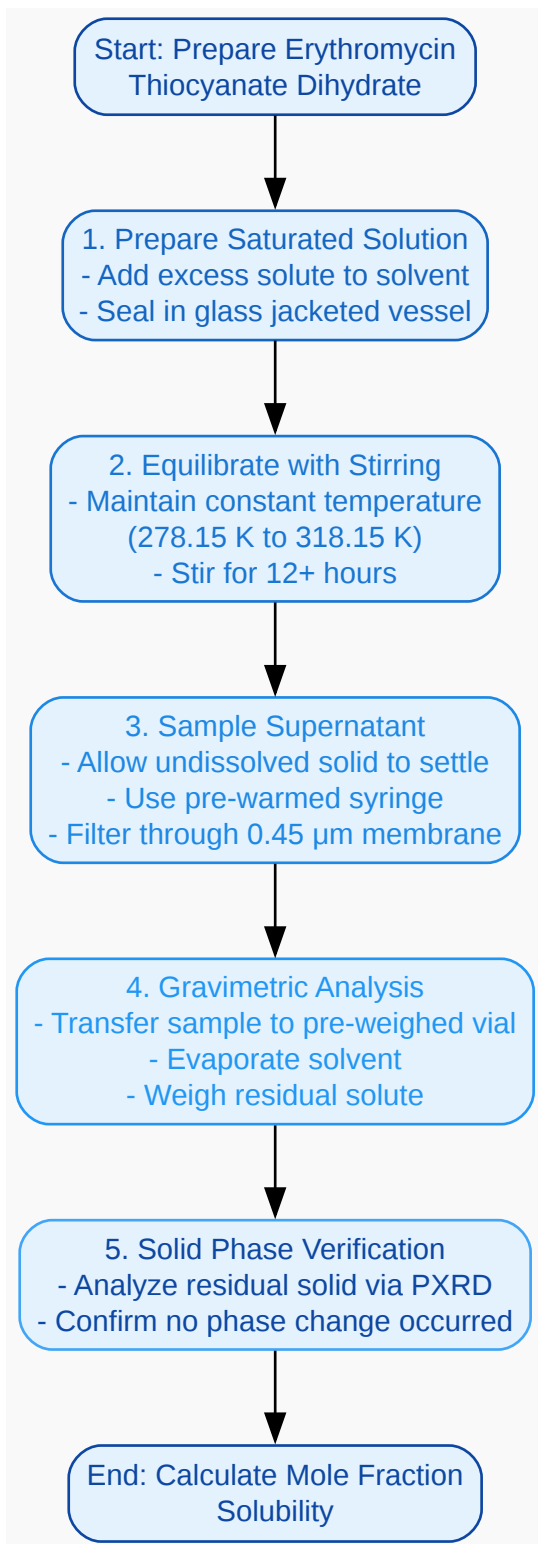
Temperature (K)	Water-Methanol (x ₂ =0.3)*	Water-Methanol (x ₂ =0.5)*	Water-Methanol (x ₂ =0.7)*	Water-n-Propanol (x ₂ =0.3)*	Water-n-Propanol (x ₂ =0.5)*	Water-n-Propanol (x ₂ =0.7)*
278.15	1.769	0.703	0.227	0.404	0.149	0.065
283.15	1.916	0.783	0.263	0.439	0.165	0.074

Temperature (K)	Water-Methanol (x ₂ =0.3)*	Water-Methanol (x ₂ =0.5)*	Water-Methanol (x ₂ =0.7)*	Water-n-Propanol (x ₂ =0.3)*	Water-n-Propanol (x ₂ =0.5)*	Water-n-Propanol (x ₂ =0.7)*
288.15	2.071	0.868	0.302	0.476	0.183	0.084
293.15	2.235	0.959	0.345	0.515	0.203	0.095
298.15	2.408	1.057	0.392	0.557	0.224	0.108
303.15	2.591	1.162	0.443	0.602	0.248	0.122
308.15	2.784	1.275	0.499	0.649	0.273	0.138
313.15	2.988	1.397	0.560	0.700	0.301	0.156
318.15	3.203	1.529	0.626	0.754	0.331	0.176

*x₂ represents the initial mole fraction of the organic solvent (methanol or n-propanol) in the binary mixture before the solute is added [1].

Experimental Methodology Overview

The solubility data was generated using a reliable and validated experimental protocol [2] [1].



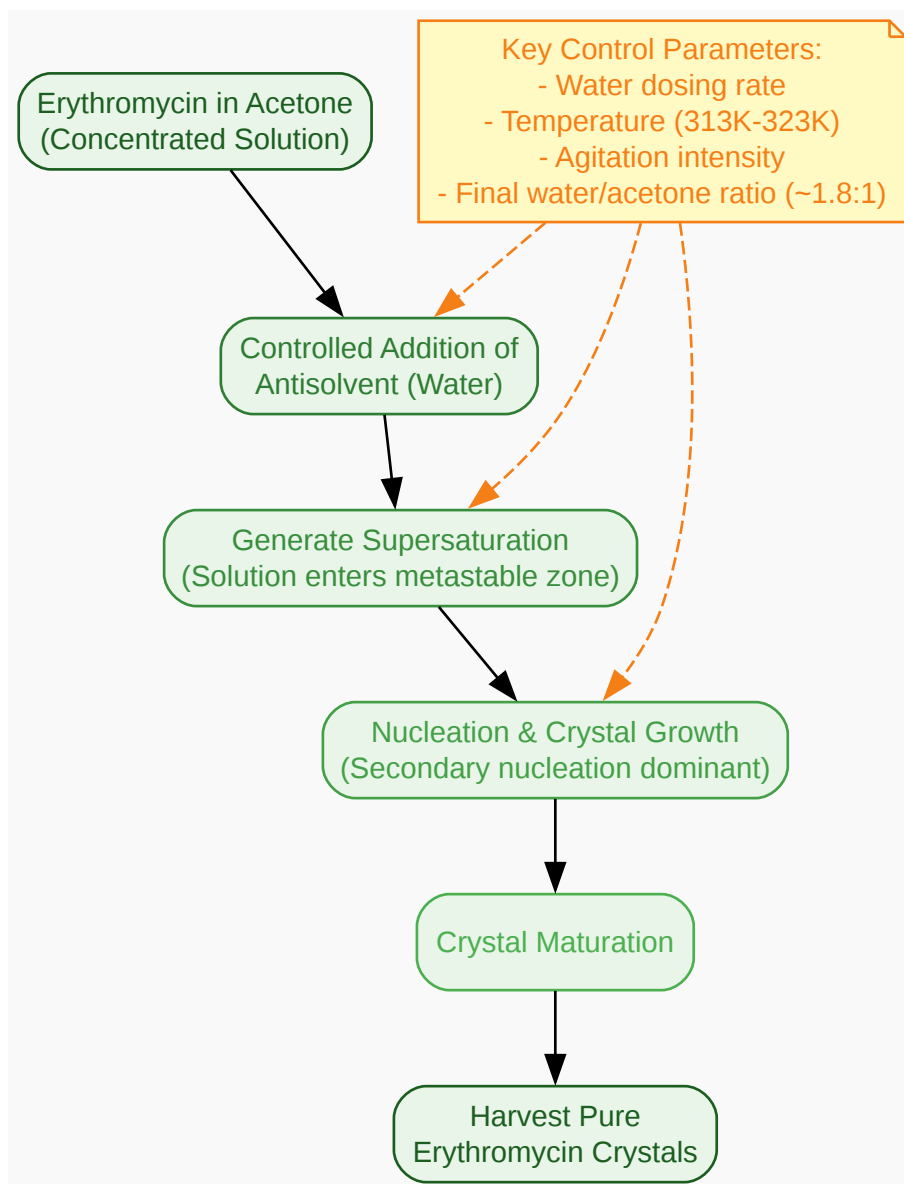
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Key Findings and Practical Implications

- **Solvent Selection Guidance:** For processes requiring high dissolution capacity (e.g., reaction media), **methanol or ethanol** are optimal. For crystallization where lower solubility is desired, **ester solvents like propyl acetate** or the use of **water as an antisolvent** are effective [2] [3].
- **Thermodynamic Modeling:** The **Apelblat model** provided the best correlation with experimental data in pure solvents, making it a reliable tool for predicting solubility at untested temperatures [2] [1].
- **Addressing Poor Water Solubility:** Native **erythromycin thiocyanate** has very low water solubility (~0.15 g/L). Formulation strategies using **sodium citrate, citric acid, and sodium dihydrogen phosphate** can significantly enhance water solubility up to 5 g/L for applications like veterinary soluble powders [4] [5].

Application in Antisolvent Crystallization

The solubility data directly informs industrial purification processes. A common method uses acetone-water systems, where water acts as an antisolvent [3].



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The metastable zone width (MSZW) is crucial for process control. It narrows with increasing temperature and water content. Operating within the MSZW, typically at a final water-to-acetone mass ratio of 1.0:1 to 1.8:1, is essential to prevent excessive primary nucleation which can lead to impure, fine crystals [3].

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